

# An In-depth Technical Guide on 2-Aminoadamantan-1-ol: Molecular Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Aminoadamantan-1-ol

Cat. No.: B091063

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular formula and weight of **2-aminoadamantan-1-ol** and its isomers. While direct experimental data for **2-aminoadamantan-1-ol** is not readily available in public chemical databases, its fundamental molecular properties can be confidently inferred from its known isomers, 3-aminoadamantan-1-ol and 4-aminoadamantan-1-ol.

## Molecular Formula and Weight

The chemical structure of adamantane provides a rigid, tricyclic scaffold. When substituted with an amino (-NH<sub>2</sub>) and a hydroxyl (-OH) group, the resulting isomers of aminoadamantanol are expected to share the same molecular formula and, consequently, the same molecular weight.

Data for the known isomers, 3-aminoadamantan-1-ol and 4-aminoadamantan-1-ol, confirms this principle. Both compounds have a molecular formula of C<sub>10</sub>H<sub>17</sub>NO and a molecular weight of approximately 167.25 g/mol .<sup>[1][2][3][4]</sup> Based on the principles of chemical isomerism, **2-aminoadamantan-1-ol** will have the same molecular formula and molecular weight.

Table 1: Molecular Properties of Aminoadamantan-1-ol Isomers

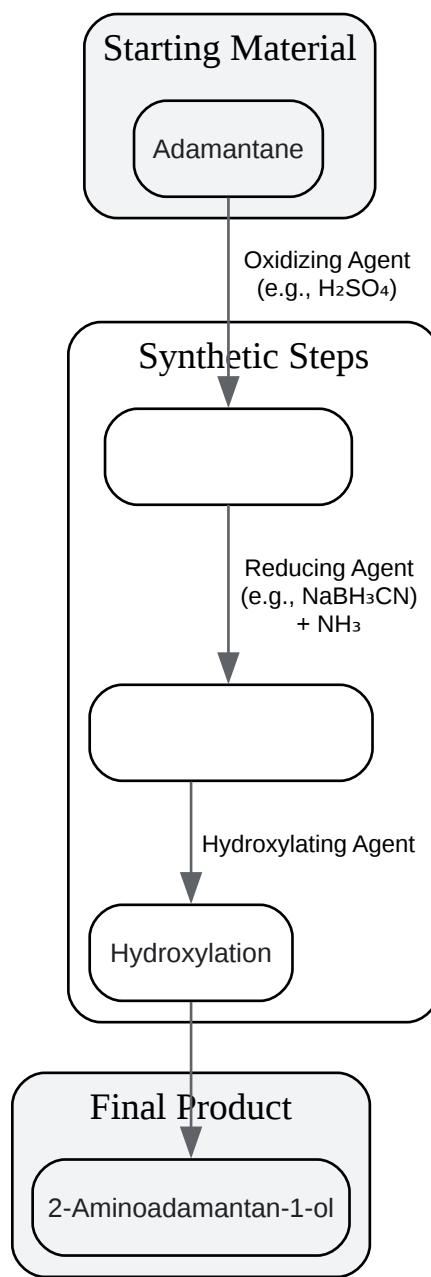
Compound Name	Molecular Formula	Molecular Weight ( g/mol )
2-Amino adamantan-1-ol (inferred)	C <sub>10</sub> H <sub>17</sub> NO	167.25
3-Amino adamantan-1-ol	C <sub>10</sub> H <sub>17</sub> NO	167.25[1][3][4]
4-Amino adamantan-1-ol	C <sub>10</sub> H <sub>17</sub> NO	167.25[2]

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of adamantane derivatives can be complex. The synthesis of related compounds often involves multi-step processes. For instance, the preparation of 2-adamantanol and 2-adamantanone can be achieved from 1-adamantanol using various acid catalysts. Similarly, methods for the synthesis of adamantan-2-one through the oxidation of adamantane have been documented.

While a specific, validated protocol for the synthesis of **2-amino adamantan-1-ol** is not provided in the search results, a logical synthetic pathway can be conceptualized.

### Logical Workflow for the Potential Synthesis of **2-Amino adamantan-1-ol**



[Click to download full resolution via product page](#)

Caption: A conceptual workflow for the synthesis of **2-aminoadamantan-1-ol**.

This document serves as a foundational guide to the molecular properties of **2-aminoadamantan-1-ol** for research and development purposes. For detailed experimental procedures, researchers should consult peer-reviewed synthetic chemistry literature.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Amino-1-adamantanol | C10H17NO | CID 658645 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-Aminoadamantan-1-ol | C10H17NO | CID 2857447 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. 3-Amino-1-adamantanol, 98+% 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.be]
- 4. 3-Amino-1-adamantanol | 702-82-9 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Aminoadamantan-1-ol: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091063#2-aminoadamantan-1-ol-molecular-weight-and-formula>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)